

Dodecylguanidine: A Technical Guide to its Biodegradability and Environmental Fate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecylguanidine

Cat. No.: B090949

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biodegradability and environmental fate of **dodecylguanidine** (DG), a chemical with applications as a fungicide, bactericide, and industrial biocide. This document summarizes available quantitative data, details relevant experimental protocols, and visualizes key environmental processes to support informed risk assessment and decision-making.

Physicochemical Properties and Environmental Distribution

Dodecylguanidine's behavior in the environment is influenced by its physicochemical properties. As a guanidine derivative, it exists predominantly in its cationic form under typical environmental pH conditions.

Property	Value	Reference / Method
Log K _{ow}	0.96	[Generic]
Water Solubility	630 mg/L at 25°C (for dodine)	[1]
Vapor Pressure	1300 mPa at 20°C (for dodine)	[1]
pKa	9	[2]
Soil Adsorption (K _{oc})	1 x 10 ⁵ (estimated)	[1][2]

Note: Dodine, the acetate salt of **dodecylguanidine**, is often studied. The environmental fate of dodine and **dodecylguanidine** hydrochloride is considered together as they share the same cationic form, **dodecylguanidine**, under typical environmental conditions in water and moist soil.^[3]

Biodegradability

The primary mechanism for the degradation of **dodecylguanidine** in the environment is microbial activity.^[1] It is not expected to be persistent in the terrestrial environment but shows persistence in aquatic systems.

Aerobic Biodegradation in Soil

Studies indicate that **dodecylguanidine** is not persistent in soil under aerobic conditions.

Parameter	Value	Test System / Conditions	Guideline Reference
Aerobic Soil Half-Life (DT ₅₀)	17.5 to 22.3 days	Specific soil types and conditions not detailed.	Not specified
Aerobic Soil Half-Life (DT ₅₀)	~20 days	Specific soil types and conditions not detailed.	Not specified ^[1]

Aerobic Biodegradation in Aquatic Systems

In contrast to its behavior in soil, **dodecylguanidine** is persistent in the aquatic environment under aerobic conditions.

Parameter	Value	Test System / Conditions	Guideline Reference
Aerobic Aquatic Metabolism Half-Life (DT ₅₀)	38.9 to 227 days	at 25°C; specific sediment/water systems not detailed.	Not specified ^[3]

Abiotic Degradation

Abiotic degradation pathways, such as hydrolysis and photolysis, are also considered in the environmental fate assessment of chemicals.

Hydrolysis

Limited information is currently available on the hydrolysis of **dodecylguanidine**. Given its stability under moderately acidic or alkaline conditions, hydrolysis is not expected to be a major degradation pathway.

pH	Half-life (t _{1/2})	Temperature	Guideline Reference
4	Data not available	OECD 111	
7	Data not available	OECD 111	
9	Data not available	OECD 111	

Photolysis

Information on the photolytic degradation of **dodecylguanidine** in water and soil is not readily available.

Environmental Fate and Transport

Soil Mobility

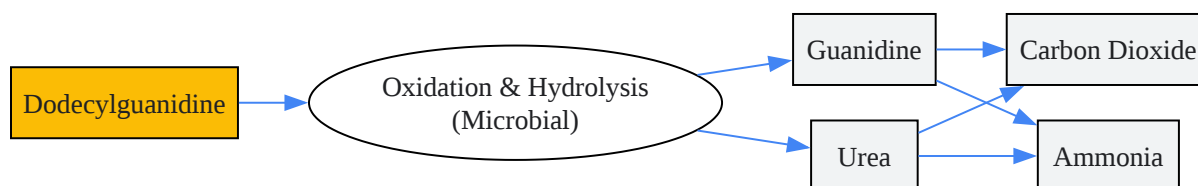
With a high estimated soil organic carbon-water partitioning coefficient (K_{oc}) of 1×10^5 , **dodecylguanidine** is expected to be immobile in soil.^{[1][2]} It binds strongly to soil particles, which limits its potential to leach into groundwater.^[1]

Volatilization

Given its low vapor pressure and high water solubility, **dodecylguanidine** is not expected to volatilize from moist soil or water surfaces.^[3]

Biodegradation Pathways and Metabolites

The degradation of **dodecylguanidine** is believed to proceed through oxidation and hydrolysis, ultimately leading to the formation of carbon dioxide and ammonia. Intermediate degradation products include guanidine and urea.



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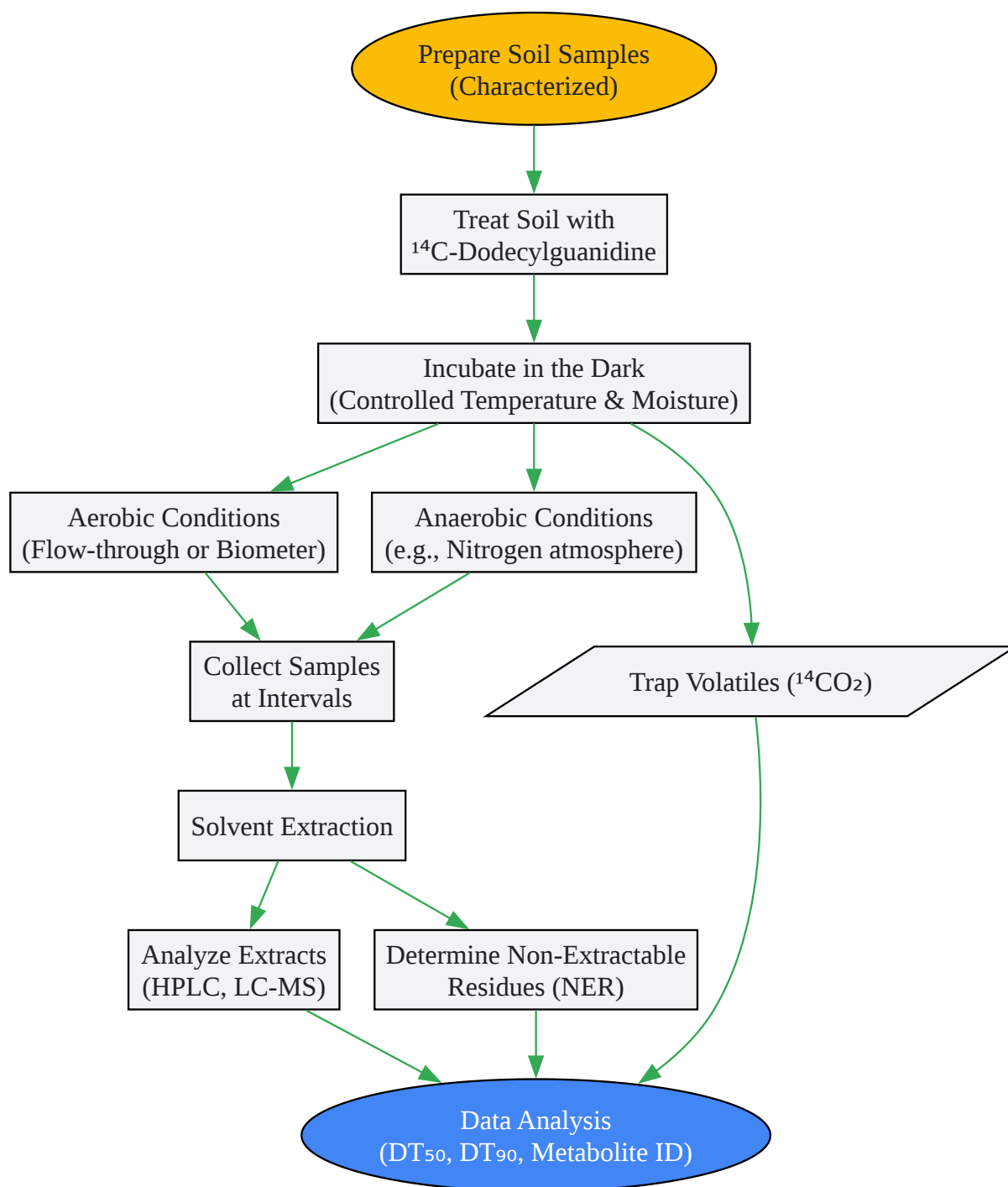
Proposed biodegradation pathway of **dodecylguanidine**.

Experimental Protocols

The following sections describe the general methodologies for key environmental fate studies as prescribed by the Organisation for Economic Co-operation and Development (OECD) guidelines. Specific experimental details for **dodecylguanidine** studies are not fully available in the public domain.

OECD 307: Aerobic and Anaerobic Transformation in Soil

This guideline is used to determine the rate of degradation and the degradation pathway of a chemical in soil under both aerobic and anaerobic conditions.

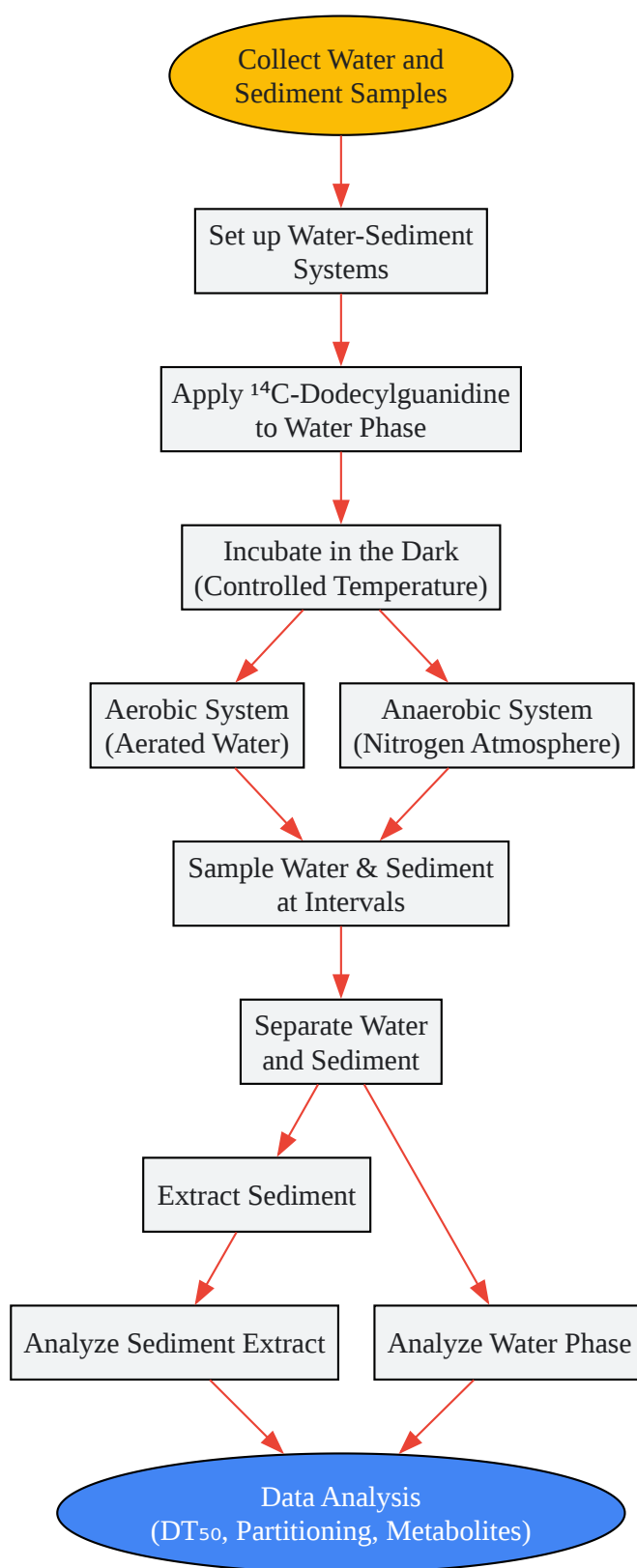


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General workflow for an OECD 307 soil metabolism study.

OECD 308: Aerobic and Anaerobic Transformation in Aquatic Sediment Systems

This guideline assesses the degradation and partitioning of a chemical in a water-sediment system.

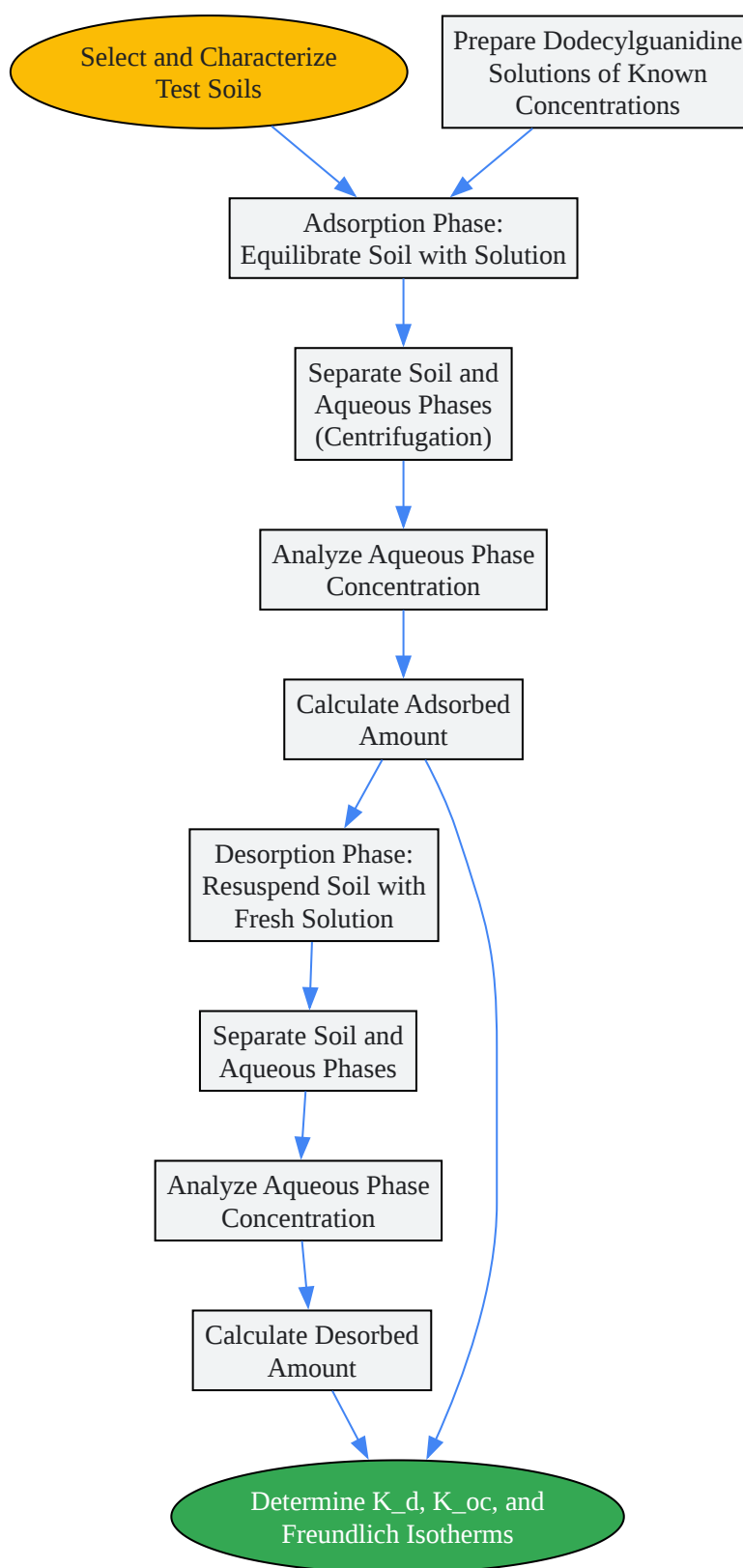


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General workflow for an OECD 308 aquatic sediment study.

OECD 106: Adsorption - Desorption Using a Batch Equilibrium Method

This method is used to determine the extent to which a chemical adsorbs to and desorbs from soil.



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General workflow for an OECD 106 adsorption-desorption study.

Summary and Conclusions

Dodecylguanidine is a moderately water-soluble, non-volatile compound that is expected to be immobile in soil due to its strong adsorption to soil particles. The primary route of its environmental degradation is through microbial metabolism, with a significantly faster degradation rate in soil compared to aquatic environments. While general degradation half-lives are available, detailed quantitative data from studies following standardized OECD guidelines are not readily accessible in the public domain. Further research and access to regulatory submission data would be necessary to provide a more complete quantitative assessment of the environmental fate of **dodecylguanidine**.

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